Application Note: Mass Spectrometric Characterization of Boc-Amino-Acetic Acid Diethylamide

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Compound of Interest

Compound Name:	*Boc-amino-acetic acid diethylamide*
CAS No.:	*500871-60-3*
Cat. No.:	*B1595577*

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Abstract & Introduction

N-(tert-butoxycarbonyl)-glycine diethylamide, hereafter referred to as "Boc-Gly-NEt_2", is a protected amino acid derivative commonly utilized as a building block in peptide synthesis and medicinal chemistry. The tert-butoxycarbonyl (Boc) protecting group is fundamental for managing reactivity at the N-terminus during synthetic sequences.[1] Accurate characterization of these intermediates is critical to ensure the integrity of the final product. Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS), offers unparalleled speed, sensitivity, and structural information for this purpose.[2]

This application note provides a comprehensive guide to the analysis of Boc-Gly-NEt_2 using Electrospray Ionization (ESI) tandem mass spectrometry. We detail a robust LC-MS/MS protocol and provide an in-depth analysis of the compound's characteristic fragmentation patterns. The central objective is to establish a reliable analytical method and a fragmentation

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library for the confident identification of this molecule. The methodologies and principles discussed herein are broadly applicable to other small, N-Boc protected molecules.

Scientific Principles & Experimental Rationale

The analytical strategy is built on coupling the separation power of liquid chromatography with the detailed structural analysis of tandem mass spectrometry.

- Analyte Properties: Boc-Gly-NEt_2 (Formula: $C_{11}H_{22}N_2O_3$, Monoisotopic Mass: 230.1630 Da) is a moderately polar molecule, making it an ideal candidate for reversed-phase liquid chromatography (RPLC).
- Ionization: Electrospray ionization (ESI) is the chosen technique as it is a soft ionization method suitable for polar, non-volatile molecules.[3][4] Analysis will be performed in positive ion mode. The presence of two nitrogen atoms (the amide and the Boc-carbamate) provides sites for efficient protonation to form the requisite gas-phase ion, $[M+H]^+$.
- Fragmentation: The structural key to this molecule is the Boc protecting group, which is known to be thermally and chemically labile. This lability is exploited in tandem mass spectrometry through Collision-Induced Dissociation (CID), a process where an ion's kinetic energy is converted into internal energy upon collision with neutral gas molecules, leading to bond cleavage.[5][6] The fragmentation of the Boc group produces highly characteristic neutral losses that serve as diagnostic markers for its presence.[7][8]

Experimental Protocol

Materials & Reagents

- Analyte: **Boc-amino-acetic acid diethylamide** (Boc-Gly-NEt_2)
- Solvents: HPLC-grade or MS-grade Acetonitrile (ACN) and Water.
- Acid Modifier: Formic Acid (FA), 99%+ purity.
- Equipment: Calibrated micropipettes, 1.5 mL autosampler vials with caps.

Sample Preparation Protocol

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- Stock Solution (1 mg/mL): Accurately weigh 1.0 mg of Boc-Gly-NEt_2 and place it in a clean 1.5 mL vial.
- Dissolution: Add 1.0 mL of 50:50 ACN/Water to the vial. Vortex for 30 seconds or until the solid is completely dissolved.
- Working Solution (10 µg/mL): Perform a 1:100 dilution of the stock solution. Transfer 10 µL of the 1 mg/mL stock solution into a new autosampler vial.
- Final Dilution: Add 990 µL of the initial mobile phase composition (e.g., 95% Water / 5% ACN with 0.1% FA) to the vial. Cap and vortex briefly. This solution is now ready for injection.

Causality Note: The use of a solvent mixture (ACN/Water) that mirrors the mobile phase composition prevents peak distortion during injection. The addition of formic acid is critical; it pre-acidifies the sample to promote the formation of $[M+H]^+$ ions in the ESI source, thereby enhancing signal intensity. Trifluoroacetic acid (TFA) should be avoided, as even trace amounts can cause premature cleavage of the Boc group.[9][10]

Liquid Chromatography (LC) Conditions

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Parameter	Setting	Rationale
Column	C18, 2.1 x 50 mm, 1.8 µm	Standard reversed-phase column providing good retention and peak shape for this analyte.
Mobile Phase A	Water + 0.1% Formic Acid	Aqueous phase with acid modifier for protonation.
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	Organic phase for elution.
Flow Rate	0.4 mL/min	Appropriate for a 2.1 mm ID column.
Gradient	5% B to 95% B over 5 min	A standard screening gradient to ensure elution of the analyte.
Column Temp.	40 °C	Improves peak shape and reduces viscosity.
Injection Vol.	2 µL	Minimizes column overload.

Mass Spectrometry (MS) Conditions

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Parameter	Setting	Rationale
Instrument	Q-TOF or Triple Quadrupole MS	Capable of performing MS/MS experiments.
Ionization Mode	ESI Positive	Optimal for protonating the nitrogen-containing analyte.
Capillary Voltage	3.5 kV	Standard voltage to create a stable electrospray.
Gas Temp.	325 °C	Facilitates desolvation of droplets.
Drying Gas Flow	10 L/min	Assists in desolvation.
MS1 Scan Range	m/z 100 - 400	Covers the expected mass of the precursor ion.
MS/MS Precursor	m/z 231.17	The $[M+H]^+$ ion of Boc-Gly-NEt_2.
Activation Type	Collision-Induced Dissociation (CID)	Standard method for fragmentation.[5]
Collision Gas	Nitrogen or Argon	Inert gas for collision.
Collision Energy	10 - 30 eV (Ramped)	A range of energies ensures all major fragmentation pathways are observed.

Results & Data Interpretation

Full Scan (MS1) Analysis

In the full scan mass spectrum, the primary ion observed is the protonated molecule, $[M+H]^+$. The high-resolution mass measurement serves as the first point of confirmation for the elemental composition.

Ion Species	Elemental Formula	Theoretical m/z
$[M+H]^+$	$C_{11}H_{23}N_2O_3^+$	231.1703

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Tandem MS (MS/MS) Fragmentation Analysis

The MS/MS spectrum of the precursor ion at m/z 231.17 reveals a rich and informative fragmentation pattern dominated by cleavages of the Boc group. This is the most powerful tool for confirming the structure.

Key Fragmentation Pathways:

- Loss of Isobutylene: The most characteristic fragmentation pathway for Boc-protected compounds is the neutral loss of isobutylene (C_4H_8) via a six-membered ring rearrangement, often likened to a McLafferty rearrangement.[7][11] This results in a prominent fragment ion at m/z 175.09.
  - $[C_{11}H_{23}N_2O_3]^+ \rightarrow [C_7H_{15}N_2O_3]^+ + C_4H_8$
  - Neutral Loss: 56.0626 Da
- Complete Loss of the Boc Group: Subsequent loss of carbon dioxide (CO_2) from the m/z 175.09 fragment leads to the fully deprotected glycine diethylamide ion. This corresponds to a total neutral loss of 100.0524 Da from the precursor.
  - $[C_7H_{15}N_2O_3]^+ \rightarrow [C_6H_{15}N_2O]^+ + CO_2$
  - Fragment Ion: m/z 131.12
- Amide Bond Cleavage (b/y-type ions): Cleavage of the amide bond between the glycine residue and the diethylamine group also occurs.
  - b_2-ion type fragment: This cleavage results in the formation of the Boc-glycine acylium ion at m/z 158.08.
  - y_1-ion type fragment: This corresponds to the protonated diethylamine fragment at m/z 74.10.

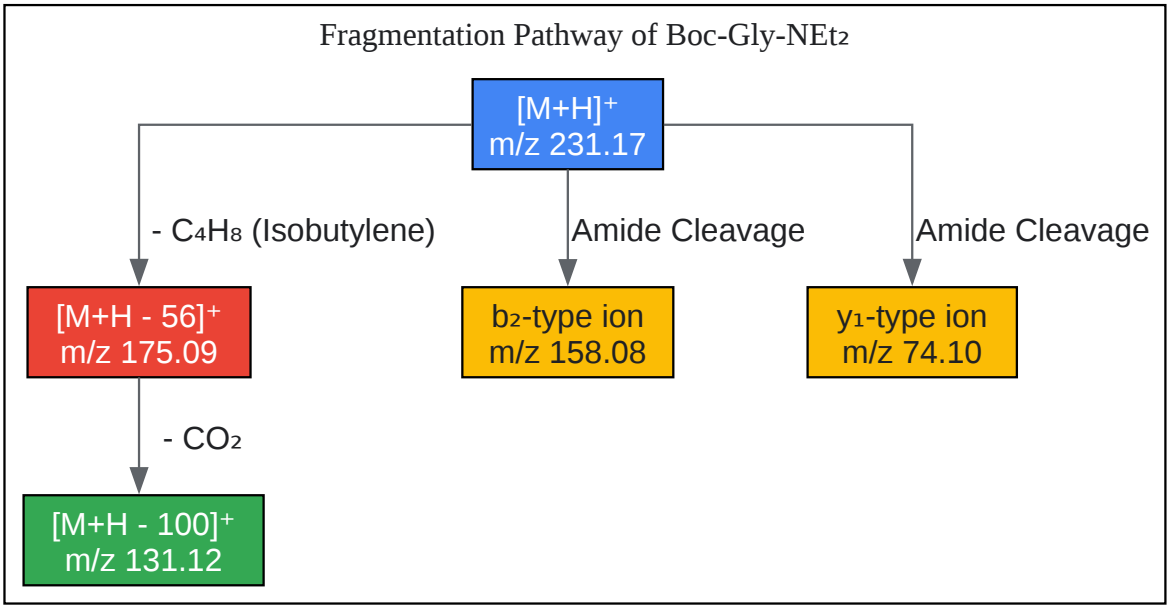
Summary of Expected Fragments:

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Observed m/z	Theoretical m/z	Formula	Description of Fragment
231.17	231.1703	$C_{11}H_{23}N_2O_3^+$	Precursor Ion, $[M+H]^+$
175.09	175.0921	$C_7H_{15}N_2O_3^+$	$[M+H - C_4H_8]^+$ (Loss of isobutylene)
158.08	158.0812	$C_7H_{12}NO_3^+$	b_2-type ion (Boc-NH-CH_2-CO^+)
131.12	131.1179	$C_6H_{15}N_2O^+$	$[M+H - C_5H_8O_2]^+$ (Fully deprotected)
74.10	74.0964	$C_4H_{12}N^+$	y_1-type ion ($[H_2N(CH_2CH_3)_2]^+$)

Visualization of Fragmentation Pathway

The logical flow of fragmentation from the parent ion to its major products is illustrated below.



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Caption: CID fragmentation cascade of protonated Boc-Gly-NEt_2.

Conclusion

This application note demonstrates a reliable and robust LC-MS/MS method for the characterization of **Boc-amino-acetic acid diethylamide**. The combination of accurate mass measurement of the precursor ion ($[M+H]^+$ at m/z 231.1703) and the diagnostic fragmentation pattern provides unequivocal structural confirmation. The neutral loss of 56 Da (isobutylene) is a definitive marker for the presence of the Boc protecting group. The additional fragments observed, corresponding to the complete loss of the Boc group and amide bond cleavages, further solidify the identification. This protocol can be readily adapted for quality control in synthetic chemistry and for metabolite identification studies in drug development.

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